

Application Notes for In Vivo Use of BI605906

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Compound of Interest

Compound Name: BI605906
Cat. No.: B15619562

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Introduction

BI605906 is a potent and highly selective, ATP-competitive inhibitor of the I κ B kinase subunit β (IKK β), a critical kinase in the canonical nuclear factor- κ B (NF- κ B) signaling pathway.[1][2] The NF- κ B pathway is a key regulator of inflammatory responses, immune function, and cell survival.[3] Dysregulation of this pathway is implicated in numerous diseases, including arthritis, inflammatory bowel disease, asthma, and cancer.[1][3] **BI605906** serves as a valuable chemical probe for investigating the in vivo roles of IKK β and for preclinical assessment of IKK β inhibition as a therapeutic strategy.[1]

Mechanism of Action

The primary mechanism of action for **BI605906** is the direct inhibition of IKK β 's kinase activity.[1] In the canonical NF- κ B pathway, stimuli such as pro-inflammatory cytokines (e.g., TNF- α) or pathogens lead to the activation of the IKK complex, of which IKK β is the principal catalytic subunit.[3] Activated IKK β phosphorylates the inhibitory protein I κ B α , targeting it for ubiquitination and subsequent proteasomal degradation.[1] The degradation of I κ B α releases the NF- κ B dimer (typically p50/p65), allowing it to translocate to the nucleus.[3] Once in the nucleus, NF- κ B binds to specific DNA sequences to initiate the transcription of a wide array of

pro-inflammatory and pro-survival genes, including cytokines (IL-6, IL-1 β), chemokines (CXCL1/2), and adhesion molecules (ICAM-1).[1][2][4]

BI605906 binds to the ATP pocket of IKK β , preventing the phosphorylation of I κ B α .^[1] This action stabilizes the I κ B α /NF- κ B complex in the cytoplasm, effectively blocking the entire downstream signaling cascade and suppressing the expression of NF- κ B target genes.^{[1][5]}

In Vivo Applications & Efficacy

BI605906 has demonstrated significant, dose-responsive efficacy in preclinical animal models of inflammatory diseases.^[1] The most well-documented application is in a rat model of collagen-induced arthritis (CIA), a standard model for rheumatoid arthritis.^[1] In this model, administration of **BI605906** led to a reduction in disease severity, comparable to the effects of the anti-TNF α standard-of-care, etanercept.^[1] The compound has been tested in multiple species, including mice, rats, dogs, and cynomolgus monkeys, indicating its utility across various preclinical platforms.^[3] Its in vivo effects are consistent with its mechanism of action, showing inhibition of pro-inflammatory cytokine expression.^{[4][5]}

Data Presentation

Table 1: In Vitro & Cellular Activity of BI605906

Parameter	Target/Assay	Value	Reference
Biochemical Potency			
IC ₅₀	IKKβ	50 nM	[1]
IC ₅₀	IKKβ (at 0.1 mM ATP)	380 nM	[2][4][6]
Cellular Activity			
EC ₅₀	Inhibition of IκBα Phosphorylation (HeLa cells)	0.9 μM	[1][3]
EC ₅₀	Inhibition of ICAM-1 Expression (HeLa cells)	0.7 μM	[1][3]
Kinase Selectivity			
IC ₅₀	Insulin-like Growth Factor 1 (IGF1) Receptor	7.6 μM	[2][4][6]
% Inhibition at 10 μM	GAK	93%	[1]
% Inhibition at 10 μM	AAK1	87%	[1]
% Inhibition at 10 μM	IRAK3	76%	[1]

Table 2: In Vivo Efficacy of BI605906

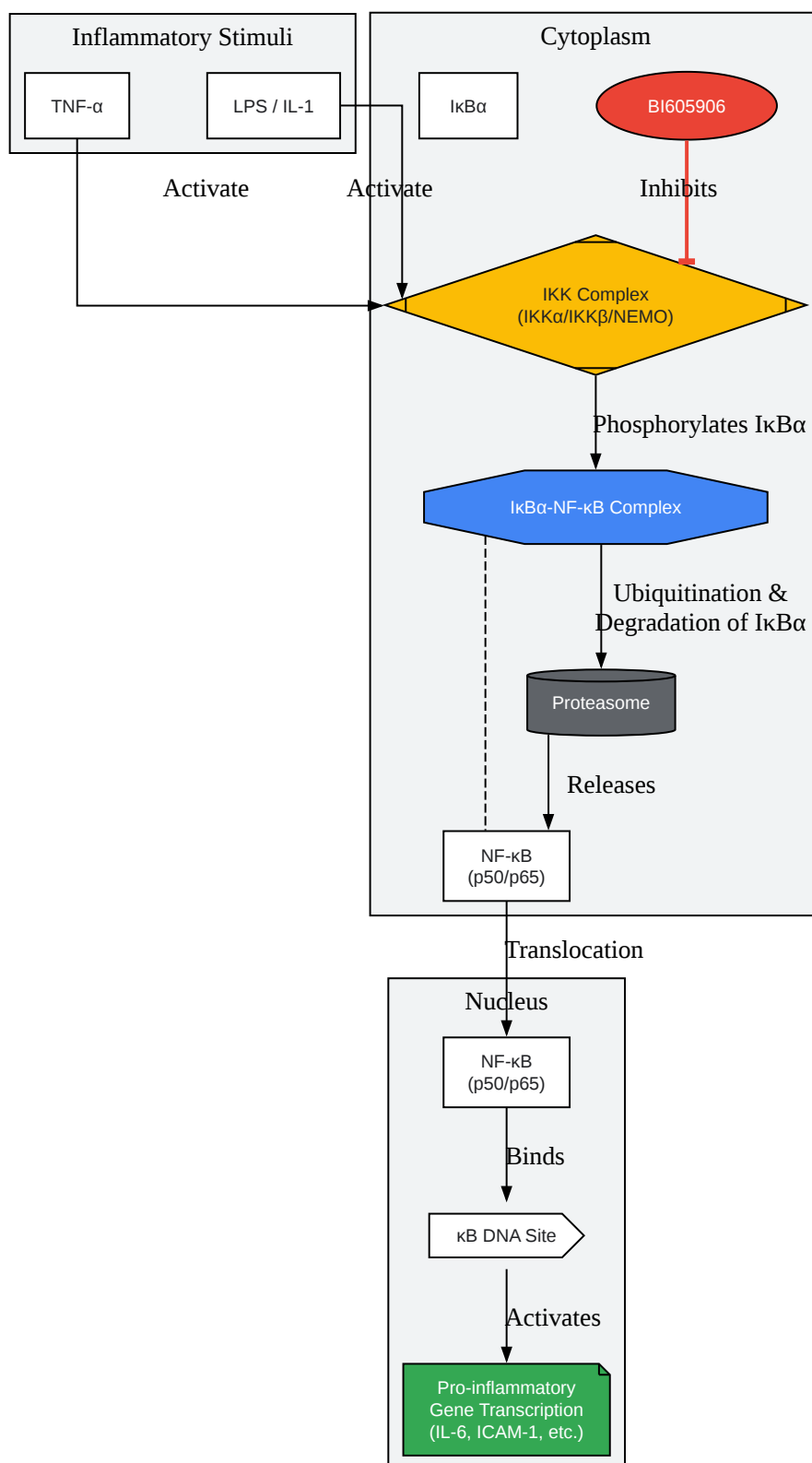
Animal Model	Disease	Dose	Key Findings	Reference
Rat	Collagen-Induced Arthritis	60 mg/kg	Dose-responsive efficacy; comparable effect to anti-TNF α standard etanercept.	[1]
Mouse	TNF- α Challenge	10 μ M (in primary hepatocytes)	Strongly inhibited expression of CXCL1, CXCL2, IL-1 β , and IL-6.	[4][6]

Table 3: Physicochemical & Formulation Properties

Property	Value	Reference
Chemical Formula	C ₁₇ H ₂₂ F ₂ N ₄ O ₃ S ₂	[2][4]
Molecular Weight	432.51 g/mol	[2][4]
Storage (Powder)	-20°C for long-term (years); 4°C for short-term.	[7]
Storage (Solvent)	-80°C (up to 2 years); -20°C (up to 1 year).	[3][6]
Negative Control	BI-5026 (inactive analog, IKK β IC ₅₀ > 10 μ M)	[1][3]

Mandatory Visualizations

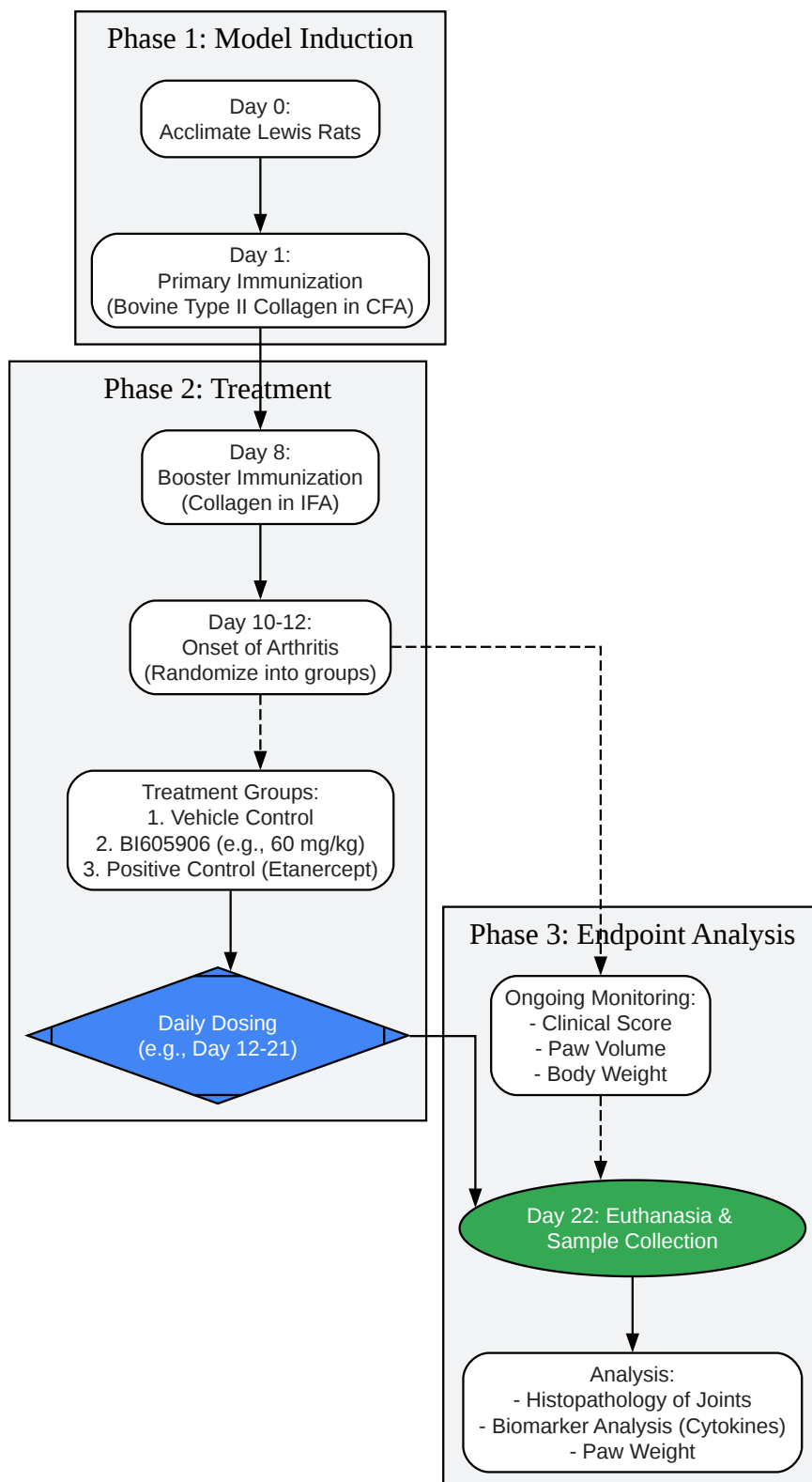
Signaling Pathway Diagram



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Caption: Mechanism of action of **BI605906** on the NF-κB signaling pathway.

Experimental Workflow Diagram



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